

Validating Small-Molecule Binding to the p27Kip1 D2 Subdomain: A Comparative Guide

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Compound of Interest

Compound Name: SJ572403

Cat. No.: B15586220

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of methodologies for validating the binding of small molecules to the D2 subdomain of p27Kip1, a key regulator of cell cycle progression. The intrinsically disordered nature of p27 presents unique challenges for drug discovery. Here, we focus on **SJ572403** as a case study and outline experimental frameworks for its validation and comparison against other potential binders.

Introduction to p27Kip1 and the D2 Subdomain

The cyclin-dependent kinase (CDK) inhibitor p27Kip1 (p27) is a critical negative regulator of the cell cycle. Its kinase inhibitory domain (KID) is responsible for binding to and inactivating Cyclin-CDK complexes, thereby halting cell cycle progression. The KID consists of two subdomains: D1, which binds to the cyclin subunit, and D2, which interacts with the CDK subunit. The D2 subdomain is a particularly attractive target for therapeutic intervention as its inhibition could lead to the reactivation of CDKs and subsequent cell cycle entry.

SJ572403: A Small-Molecule Binder of the p27Kip1 D2 Subdomain

SJ572403 is a small molecule that has been identified to bind to the D2 subdomain of p27. This interaction is thought to disrupt the association of p27 with CDK2, thereby restoring its kinase activity.

Quantitative Binding Affinity Data

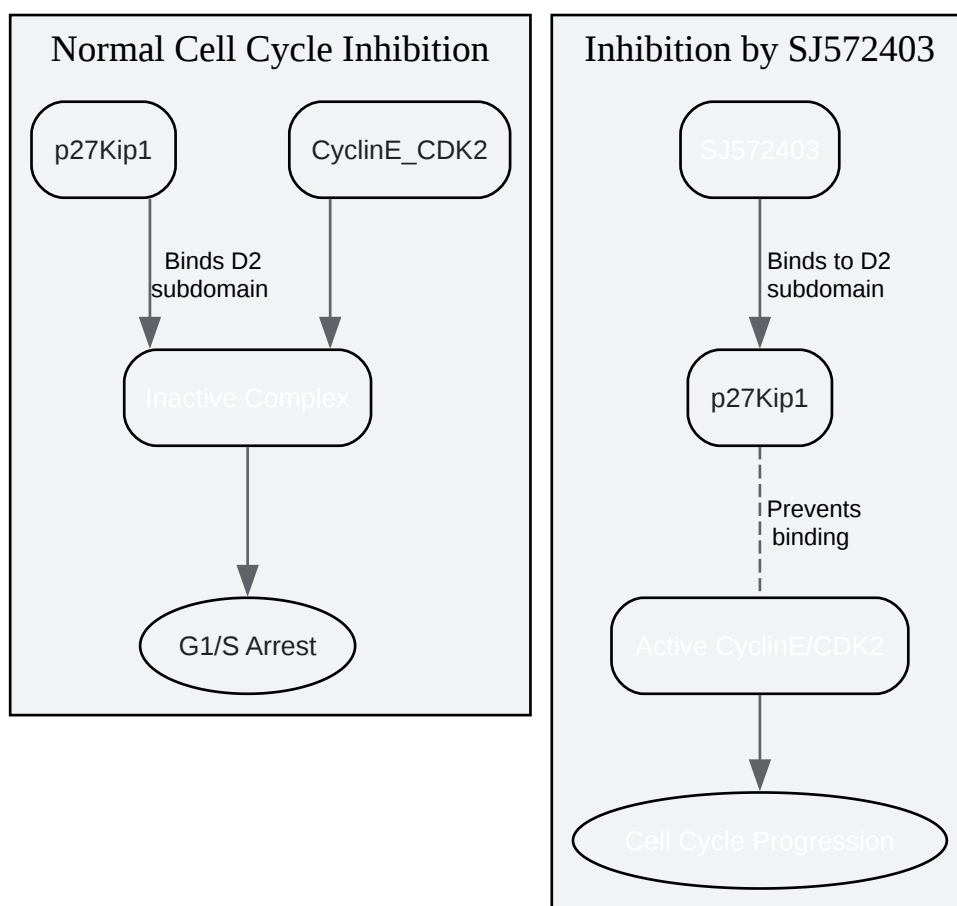
The binding affinity of a small molecule to its target is a critical parameter in drug development. The dissociation constant (K_d) is a common metric used to quantify this interaction, with lower K_d values indicating a stronger binding affinity.

Compound	Target	Method	Dissociation Constant (K_d)	Reference
SJ572403	p27Kip1 D2 Subdomain	NMR-based screening	Weak (specific value not publicly available)	[1] [2]
Alternative Compound X	p27Kip1 D2 Subdomain	-	Data not publicly available	-
Alternative Compound Y	p27Kip1 D2 Subdomain	-	Data not publicly available	-

Note: Publicly available quantitative binding data for small molecules that specifically target the p27Kip1 D2 subdomain is limited. The development of such compounds is an active area of research.

Signaling Pathway of p27Kip1-Mediated Cell Cycle Inhibition

The following diagram illustrates the canonical signaling pathway involving p27Kip1, Cyclin E/CDK2, and the role of a potential inhibitor like **SJ572403**.



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Caption: p27Kip1 signaling and the effect of an inhibitor.

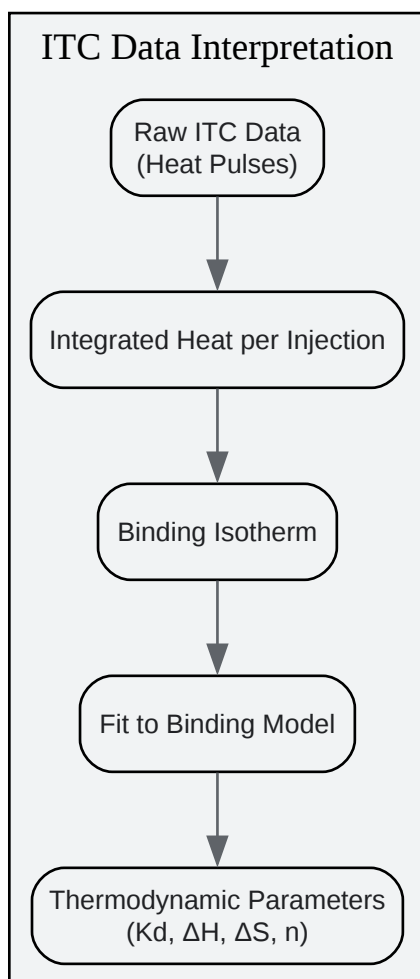
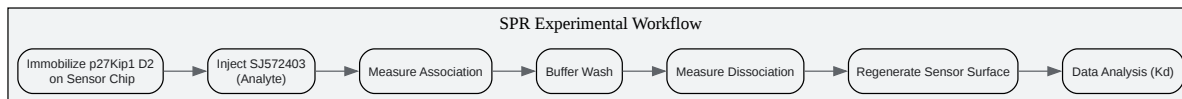
Experimental Protocols for Validating Binding

Accurate and reproducible experimental validation is paramount in drug discovery. The following are detailed protocols for three common biophysical techniques used to characterize the binding of small molecules to proteins.

Surface Plasmon Resonance (SPR)

SPR is a label-free technique that measures the binding of an analyte (e.g., **SJ572403**) to a ligand (e.g., p27Kip1 D2 subdomain) immobilized on a sensor surface in real-time.

Experimental Workflow:



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References

- 1. Small molecule sequestration of the intrinsically disordered protein, p27Kip1, within soluble oligomers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of Small Molecules that Inhibit the Disordered Protein, p27(Kip1) - PubMed [pubmed.ncbi.nlm.nih.gov]
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